

# Solubility Profile of C.I. Disperse Blue 35: A Technical Guide

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## Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B083241

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **C.I. Disperse Blue 35** in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the precise understanding of this dye's solubility is critical.

## Introduction to C.I. Disperse Blue 35

**C.I. Disperse Blue 35** is an anthraquinone dye known for its use in coloring synthetic fibers. Its chemical structure, characterized by a substituted anthraquinone core, dictates its solubility properties, which are of paramount importance for its application and for assessing its environmental and biological interactions. It is crucial to distinguish **C.I. Disperse Blue 35** (CAS No. 12222-75-2, Molecular Formula:  $C_{20}H_{14}N_2O_5$ ) from the similarly named C.I. Solvent Blue 35 (CAS No. 17354-14-2, Molecular Formula:  $C_{22}H_{26}N_2O_2$ ), as they are distinct chemical entities with different properties.

## Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various systems. For **C.I. Disperse Blue 35**, solubility data is essential for a range of applications, from optimizing dyeing processes to conducting toxicological and environmental impact studies.

## Water Solubility

**C.I. Disperse Blue 35** exhibits low solubility in water, a characteristic feature of disperse dyes. The approximate water solubility of **C.I. Disperse Blue 35** is 30 mg/L<sup>[1]</sup>. This low aqueous solubility is a key factor in its application for dyeing hydrophobic fibers.

## Organic Solvent Solubility

Comprehensive quantitative data on the solubility of **C.I. Disperse Blue 35** in a wide range of organic solvents is not readily available in published literature. However, based on the general characteristics of anthraquinone disperse dyes, it is expected to be sparingly soluble in many common organic solvents. Further experimental determination is required to establish a detailed solubility profile in solvents such as acetone, ethanol, dimethylformamide (DMF), and toluene.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility requires robust and well-defined experimental protocols. The following sections detail two common methods for determining the solubility of dyes like **C.I. Disperse Blue 35**.

### Gravimetric Method

The gravimetric method is a direct and reliable technique for determining the solubility of a solute in a solvent. It involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute.

Detailed Methodology:

- **Saturation:** An excess amount of **C.I. Disperse Blue 35** is added to a known volume of the desired solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated. A thermostatically controlled shaker bath is recommended to maintain a constant temperature.
- **Phase Separation:** The saturated solution is carefully separated from the undissolved dye. This is typically achieved by filtration through a fine-porosity filter (e.g., 0.45 µm PTFE).

syringe filter) to remove all solid particles. To prevent precipitation during filtration, the filtration apparatus should be maintained at the same temperature as the saturated solution.

- **Solvent Evaporation:** A known volume of the clear, saturated filtrate is transferred to a pre-weighed, dry container. The solvent is then carefully evaporated under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the dye).
- **Mass Determination:** The container with the dried dye residue is weighed. The mass of the dissolved dye is calculated by subtracting the initial mass of the empty container.
- **Solubility Calculation:** The solubility is then calculated and expressed in grams per liter (g/L) or milligrams per liter (mg/L).

## UV-Vis Spectrophotometric Method

The UV-Vis spectrophotometric method is an indirect but sensitive technique for determining the concentration of a colored compound in a solution. This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

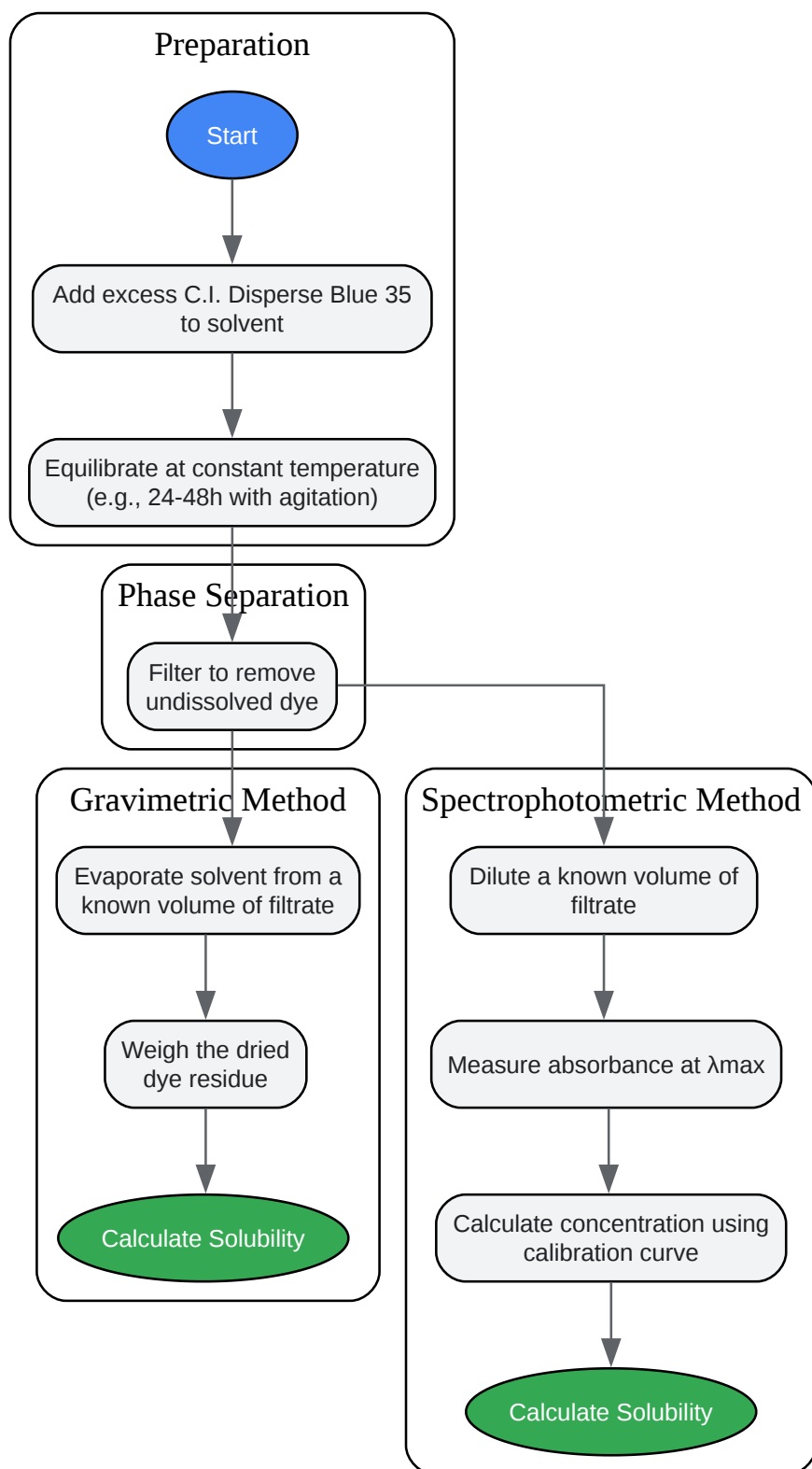
Detailed Methodology:

- **Determination of Maximum Absorbance ( $\lambda_{\text{max}}$ ):** A dilute solution of **C.I. Disperse Blue 35** in the chosen solvent is prepared, and its UV-Vis absorption spectrum is recorded to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- **Preparation of Standard Solutions:** A series of standard solutions of **C.I. Disperse Blue 35** with known concentrations are prepared in the selected solvent.
- **Calibration Curve Construction:** The absorbance of each standard solution is measured at the predetermined  $\lambda_{\text{max}}$  using a UV-Vis spectrophotometer. A calibration curve is then plotted with absorbance on the y-axis and concentration on the x-axis. The resulting graph should be a straight line passing through the origin, and its equation ( $y = mx + c$ ) is determined.
- **Preparation of Saturated Solution:** A saturated solution of **C.I. Disperse Blue 35** is prepared as described in the gravimetric method (steps 1 and 2).

- **Dilution of Saturated Solution:** After filtration, a precise volume of the clear, saturated filtrate is diluted with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted saturated solution is measured at  $\lambda_{\text{max}}$ .
- **Concentration Calculation:** The concentration of the diluted solution is determined using the equation of the calibration curve. The concentration of the original saturated solution is then calculated by multiplying the result by the dilution factor.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of **C.I. Disperse Blue 35**.



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Caption: Experimental workflow for determining the solubility of **C.I. Disperse Blue 35**.

This technical guide provides a foundation for understanding and determining the solubility of **C.I. Disperse Blue 35**. For precise applications, it is recommended that researchers perform their own solubility determinations using the detailed protocols provided.

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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
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